

Synonyms and alternative names for 5-TRITC in literature

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Compound of Interest

Compound Name: *Tetramethylrhodamine-5-isothiocyanate*

Cat. No.: *B149028*

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An In-depth Technical Guide to 5-TRITC: Synonyms, Properties, and Applications

For researchers, scientists, and drug development professionals, a comprehensive understanding of fluorescent labeling reagents is paramount. **Tetramethylrhodamine-5-isothiocyanate** (5-TRITC), a widely utilized amine-reactive fluorescent dye, plays a crucial role in the visualization and tracking of biomolecules. This guide provides a detailed overview of 5-TRITC, encompassing its various synonyms and alternative names found in scientific literature, its key quantitative properties, and a detailed protocol for its application in protein labeling.

Synonyms and Alternative Names

In scientific literature and commercial products, 5-TRITC is referred to by a variety of names. A clear understanding of these synonyms is essential for accurate literature searches and product selection.

- Systematic Name: **Tetramethylrhodamine-5-isothiocyanate**^{[1][2][3][4][5][6]}
- Common Abbreviation: 5-TRITC^{[1][2][3][4][7]}
- Isomer Designation: G isomer^{[7][8]}
- Related Isomers and Mixtures:
 - 6-TRITC (Isomer II)^{[1][4][9]}

- 5(6)-TRITC (A mixture of 5- and 6-isomers)[4][10]
- TRITC (Often used to refer to the mixture of isomers)[9][10]
- Depositor-Supplied Synonyms:
 - 5-Isothiocyanato-tetramethylrhodamine
 - Xanthylium, 9-(2-carboxy-5-isothiocyanatophenyl)-3,6-bis(dimethylamino)-, inner salt
 - 2-(3,6-Bis(dimethylamino)xanthylium-9-yl)-4-isothiocyanatobenzoate
- CAS Number: 80724-19-2[1][2][4][5][6][7]

Quantitative Data

The photophysical and chemical properties of 5-TRITC are critical for its effective use in fluorescence-based assays. The following table summarizes key quantitative data for 5-TRITC.

Property	Value	References
Molecular Formula	C ₂₅ H ₂₁ N ₃ O ₃ S	[1][2][4][5][10]
Molecular Weight	443.52 g/mol	[1][2][3][4][5][7]
CAS Number	80724-19-2	[1][2][4][5][6][7]
Excitation Maximum (λ _{ex})	~553-557 nm	[3][4][7]
Emission Maximum (λ _{em})	~575-580 nm	[3][4][7]
Appearance	Purple powder	[1]
Solubility	Soluble in DMSO and DMF	[1][4][10]
Purity	≥95% (HPLC)	[1][4][10]

Experimental Protocols

The primary application of 5-TRITC is the covalent labeling of primary amines in biomolecules, such as proteins and amine-modified oligonucleotides. The isothiocyanate group of 5-TRITC

reacts with primary amines to form a stable thiourea bond. Below is a detailed protocol for labeling an antibody with 5-TRITC, adapted from procedures provided by Thermo Fisher Scientific.

Materials Required:

- **Antibody Solution:** Purified antibody in an amine-free buffer (e.g., 100 mM carbonate/bicarbonate buffer, pH 9.0). The antibody solution should be at a concentration of approximately 6 mg/mL.
- **5-TRITC Solution:** 5-TRITC dissolved in anhydrous dimethyl sulfoxide (DMSO) at a concentration of 1 mg/mL. This solution should be prepared fresh immediately before use.
- **Conjugation Buffer:** 100 mM carbonate/bicarbonate buffer, pH 9.0.
- **Purification Column:** A gel filtration column (e.g., Zeba™ Desalt Spin Column) or dialysis equipment for removing excess and hydrolyzed dye.

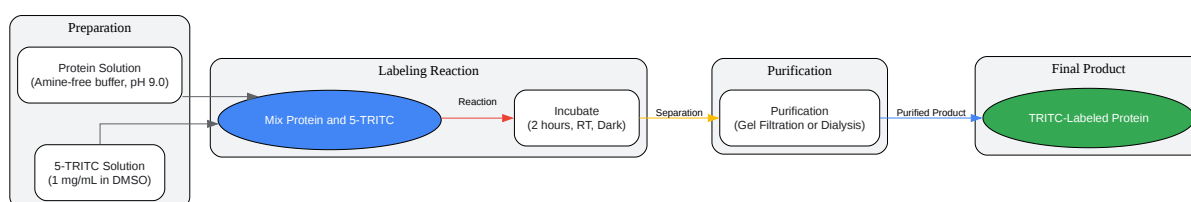
Procedure for Antibody Labeling with TRITC:

- **Prepare the Antibody:** Dialyze the antibody solution against the conjugation buffer to ensure the absence of primary amine-containing substances (e.g., Tris buffer or glycine) and to adjust the pH for optimal reaction efficiency.
- **Prepare the TRITC Solution:** Immediately before starting the labeling reaction, dissolve the 5-TRITC powder in DMSO to a final concentration of 1 mg/mL.
- **Labeling Reaction:**
 - While gently stirring, slowly add 35 µL of the 1 mg/mL TRITC solution to 1 mL of the 6 mg/mL antibody solution. This provides a molar excess of the fluorophore.
 - Incubate the reaction mixture for 2 hours at room temperature in the dark to prevent photobleaching of the dye.
- **Purification of the Conjugate:**

- Remove the unreacted and hydrolyzed TRITC from the labeled antibody by gel filtration or dialysis.
- For gel filtration, equilibrate the column with a suitable buffer (e.g., PBS) and apply the reaction mixture. Collect the fractions containing the labeled antibody, which will elute first.
- Storage of the Conjugate: Store the purified TRITC-labeled antibody at 4°C, protected from light. For long-term storage, it is recommended to add a cryoprotectant (e.g., glycerol) and store at -20°C.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for labeling a protein with 5-TRITC.



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Caption: Workflow for the covalent labeling of a protein with 5-TRITC.

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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. 5-TRITC | Tetramethylrhodamine-5-isothiocyanate | Dye | TargetMol [targetmol.com]
- 3. bioconjugation.bocsci.com [bioconjugation.bocsci.com]
- 4. Determining the extent of labeling for tetramethylrhodamine protein conjugates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Protocol for Creating Antibodies with Complex Fluorescence Spectra - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Amine-Reactive Probe Labeling Protocol | Thermo Fisher Scientific - TW [thermofisher.com]
- 7. Conjugation of Fluorochromes to Monoclonal Antibodies - PMC [pmc.ncbi.nlm.nih.gov]
- 8. bidmc.org [bidmc.org]
- 9. documents.thermofisher.com [documents.thermofisher.com]
- 10. Tetramethylrhodamine (TRITC) | Thermo Fisher Scientific - IE [thermofisher.com]
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